

Technical Guide: Isoquinoline-6-Carbohydrazide in Medicinal Chemistry

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Compound of Interest

Compound Name: *Isoquinoline-6-carbohydrazide*

CAS No.: *1015068-44-6*

Cat. No.: *B3198510*

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Executive Summary

Isoquinoline-6-carbohydrazide represents a high-value, privileged scaffold in modern medicinal chemistry. While the isoquinoline core is historically ubiquitous in natural products (alkaloids like berberine and papaverine), the specific functionalization at the C6 position with a carbohydrazide linker offers a distinct vector for chemical space exploration.

This guide analyzes the scaffold's utility as a precursor for diverse bioactive libraries, specifically targeting kinase inhibition (ROCK, EGFR) and microbial DNA gyrase. It details the synthetic rationale, providing a self-validating protocol for its generation and subsequent derivatization into hydrazones and 1,3,4-oxadiazoles.

Structural Rationale & Pharmacophore Analysis[1]

The Isoquinoline Vector

The isoquinoline ring system is planar and lipophilic, making it an excellent intercalator for DNA and a hydrophobic pocket binder in enzymes.

- C1 vs. C6 Functionalization: Functionalization at C1 is metabolically susceptible to oxidation (forming isocarbostryls). The C6 position is located on the benzenoid ring, offering greater metabolic stability and a linear vector that extends into solvent-exposed regions of kinase ATP-binding pockets.

The Carbohydrazide "Handle"

The carbohydrazide moiety (

) serves a dual purpose:

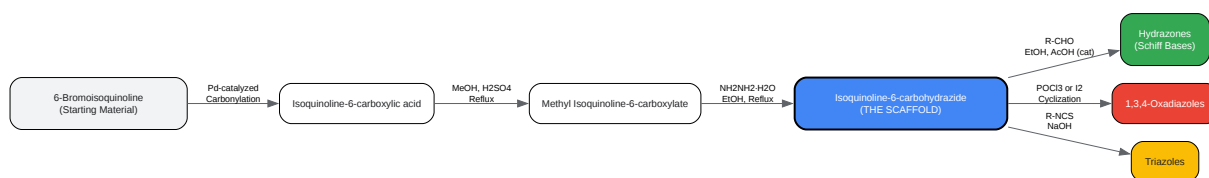
- Pharmacophore: It acts as a hydrogen bond donor/acceptor motif (donor: NH, acceptor: C=O, N:). It is capable of chelating metal ions (e.g., in metalloprotease active sites).
- Synthetic Intermediate: It is a "chameleon" functional group, readily convertible into:
 - Hydrazones (Schiff Bases): Via condensation with aldehydes (Antimicrobial/Anticancer).
 - 1,3,4-Oxadiazoles: Via cyclodehydration (Bioisosteres of amides, improved metabolic stability).
 - Triazoles: Via reaction with isothiocyanates (Anti-inflammatory).

Synthetic Architecture

The synthesis of **isoquinoline-6-carbohydrazide** typically proceeds from 6-bromoisoquinoline or isoquinoline-6-carboxylic acid. The most robust route for scale-up involves the esterification of the acid followed by hydrazinolysis.

Visualization: Synthetic Workflow

The following diagram outlines the core synthetic pathway and downstream derivatization.



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Figure 1: Synthetic tree transforming the 6-bromo precursor into the carbohydrazide core and its diverse bioactive derivatives.

Experimental Protocols (Self-Validating)

Synthesis of Isoquinoline-6-carbohydrazide

Objective: Convert methyl isoquinoline-6-carboxylate to the corresponding hydrazide.

Reagents:

- Methyl isoquinoline-6-carboxylate (1.0 eq)
- Hydrazine hydrate (80% or 99%, 5.0 eq)
- Absolute Ethanol (Solvent)

Protocol:

- Dissolution: Dissolve 10 mmol of methyl isoquinoline-6-carboxylate in 30 mL of absolute ethanol in a round-bottom flask.
- Addition: Add 50 mmol of hydrazine hydrate dropwise with stirring.
- Reflux: Heat the mixture to reflux (

) for 6–10 hours. Monitor reaction progress via TLC (System: CHCl₃/MeOH 9:1). The hydrazide is significantly more polar than the ester.

- Precipitation: Cool the reaction mixture to room temperature, then chill in an ice bath. The carbohydrazide product typically precipitates as a white or off-white solid.
- Filtration: Filter the solid under vacuum. Wash with cold ethanol () and diethyl ether () to remove excess hydrazine.
- Drying: Dry the solid in a vacuum oven at for 4 hours.

Validation Parameters:

- Yield: Expected >80%.
- Melting Point: Sharp range (typically).^[1]
- IR Spectroscopy: Look for the disappearance of the ester carbonyl () and appearance of the amide carbonyl () and NH/NH₂ stretching ().

Derivatization: Synthesis of Aryl Hydrazones (Schiff Bases)

Objective: Generate a library of potential anticancer agents.

Protocol:

- Suspend **Isoquinoline-6-carbohydrazide** (1.0 eq) in Ethanol.

- Add substituted benzaldehyde (1.1 eq) and 2–3 drops of Glacial Acetic Acid.
- Reflux for 4–6 hours.
- Cool and filter the precipitate. Recrystallize from Ethanol/DMF.

Medicinal Chemistry Applications

Kinase Inhibition (Scaffold Hopping)

The **isoquinoline-6-carbohydrazide** scaffold serves as a bioisostere for the 5-sulfonyl group found in Fasudil (a ROCK inhibitor). By shifting the vector to position 6 and utilizing a hydrazide/hydrazone linker, researchers can access the "hinge region" of kinases more effectively.

- Mechanism: The isoquinoline nitrogen (N2) acts as a proton acceptor. The carbohydrazide carbonyl oxygen acts as a hydrogen bond acceptor, while the NH acts as a donor.
- Target: Rho-associated protein kinase (ROCK) and EGFR.

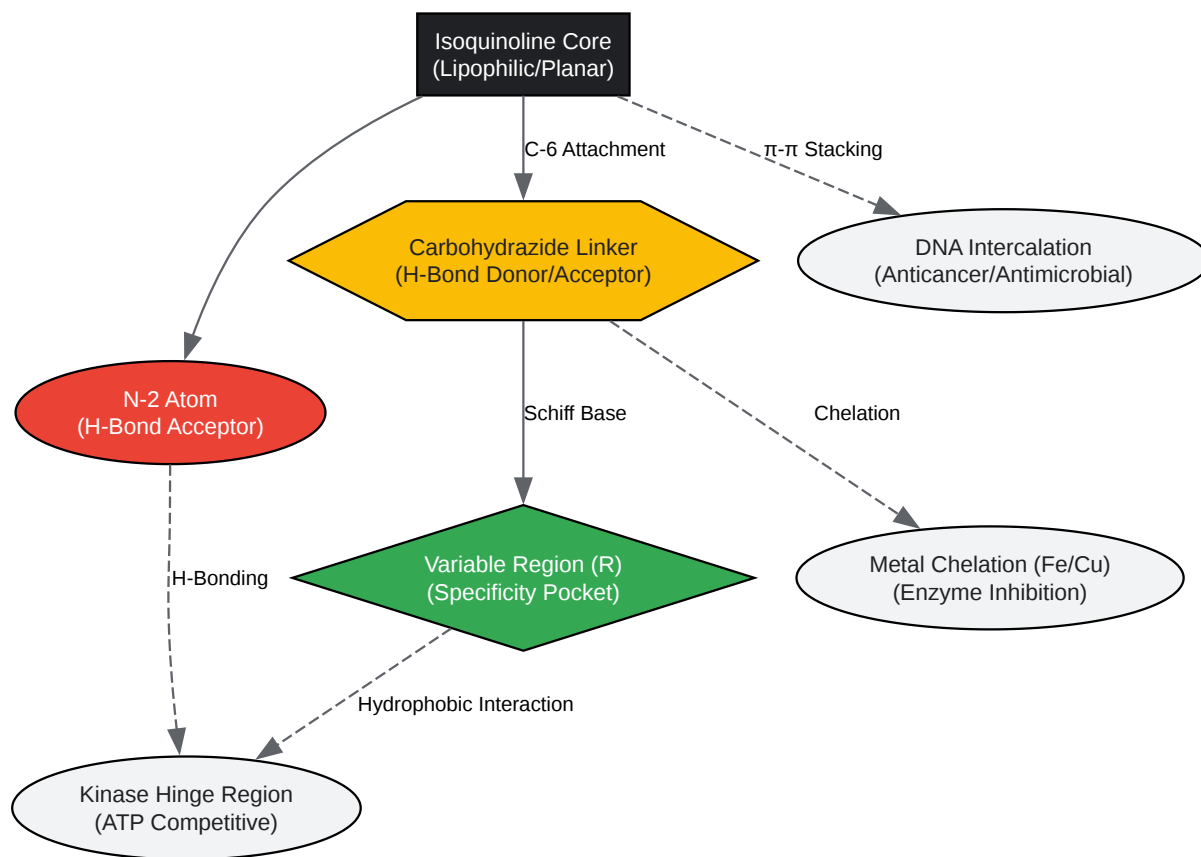
Antimicrobial & Antiviral Activity

Hydrazone derivatives of this scaffold have shown potent activity against *M. tuberculosis* and various bacterial strains.

- Mechanism: The moiety is known to chelate transition metals (Fe, Cu) essential for microbial metalloenzymes. Furthermore, the planarity allows for DNA intercalation, inhibiting replication.

Visualization: Pharmacophore Mapping

The diagram below illustrates the interaction logic of the scaffold within a theoretical binding pocket.



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Figure 2: Pharmacophore map detailing the interaction modes of the **Isoquinoline-6-carbohydrazide** scaffold.

Comparative Data: Activity Profile

The following table summarizes the activity shifts when modifying the isoquinoline core at the 6-position compared to the standard 1-position or quinoline analogs.

Feature	Isoquinoline-6-carbohydrazide	Quinoline-6-carbohydrazide	Isoquinoline-1-carbohydrazide
Metabolic Stability	High (Benzenoid ring)	High	Low (Susceptible to oxidation)
Solubility	Moderate	Moderate	Low
Kinase Selectivity	ROCK / EGFR	c-Met / VEGFR	CDK / GSK-3
Synthetic Access	3 Steps (from Bromide)	3 Steps	2 Steps (Reissert reaction)

References

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